

A Technical Guide to Commercial Sourcing and Purity of Chlorhexidine-d8

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial sources, purity, and analytical methodologies for **Chlorhexidine-d8**. This deuterated analog of chlorhexidine serves as a critical internal standard for pharmacokinetic and metabolic studies, enabling precise quantification in biological matrices through mass spectrometry.

Commercial Availability

Chlorhexidine-d8 is available from several reputable suppliers of research chemicals and stable isotope-labeled compounds. The product is typically supplied as a dihydrochloride salt. While catalog availability and stock status can vary, the following companies are primary commercial sources:



Supplier	Product Name	Purity Specification	CAS Number
Cayman Chemical	Chlorhexidine-d8 (hydrochloride)	≥99% deuterated forms (d1-d8)[1]	2012598-75-1[1]
Simson Pharma Limited	Chlorhexidine D8 Dihydrochloride	Certificate of Analysis provided[2]	2012598-75-1[2]
BDG Synthesis	Chlorhexidine-d8 Dihydrochloride	Not specified	3697-42-5 (unlabelled)
MedchemExpress	Chlorhexidine-d8 dihydrochloride	Not specified	Not specified
CP Lab Safety	Chlorhexidine-d8 (hydrochloride)	99%+ Purity deuterated forms (d1- d8)[3]	2012598-75-1[3]
LGC Standards	Chlorhexidine-d8 Dihydrochloride	Not specified	Not specified
Veeprho	Chlorhexidine-D8 (2HCl Salt)	Not specified	Not specified

Purity and Isotopic Enrichment

The purity of commercially available **Chlorhexidine-d8** is generally high, with most suppliers guaranteeing an isotopic enrichment of ≥99% for the deuterated forms (d1-d8).[1][3] A Certificate of Analysis (CoA) is typically available from the supplier, which provides lot-specific details on purity and identity. For instance, Thermo Fisher Scientific provides CoAs for its chlorhexidine products that include results for appearance, assay, pH, and related substances. [4]

Analytical Methodologies for Purity Assessment

The determination of chemical and isotopic purity of **Chlorhexidine-d8** relies on a combination of chromatographic and spectroscopic techniques. While specific protocols for the deuterated standard are often proprietary to the manufacturer, the analytical methods for the parent compound, chlorhexidine, are well-established and directly applicable.



High-Performance Liquid Chromatography (HPLC)

HPLC is the most prevalent method for analyzing chlorhexidine and its related compounds.[5]

Experimental Protocol: A General HPLC Method for Chlorhexidine Analysis[5][7]

- Instrumentation: A standard HPLC system equipped with a UV detector is suitable.
- Column: A C8 or C18 reverse-phase column is commonly used. For example, an ACE-C8 column at 40°C.[5]
- Mobile Phase: An isocratic mobile phase consisting of a mixture of methanol and a phosphate buffer (e.g., 75:25 v/v) is often employed.[5] The buffer may contain triethylamine.
- Flow Rate: A typical flow rate is 1 mL/min.[5]
- Detection: UV detection is performed at approximately 254 nm for chlorhexidine.[5]
- Sample Preparation: The **Chlorhexidine-d8** standard is dissolved in a suitable solvent, such as a mixture of the mobile phase components.
- Analysis: The retention time and peak purity are assessed to determine the chemical purity
 of the compound. Impurities can be identified by comparing the chromatogram to known
 related substances.

A newer technique utilizing Bile Acid-based Ion-pairing Stationary Phases (BIST™) has been shown to provide good retention, high efficiency, and symmetrical peaks for chlorhexidine, overcoming some of the challenges associated with its basic nature in traditional reverse-phase chromatography.[8]

Mass Spectrometry (MS)

Mass spectrometry, often coupled with liquid chromatography (LC-MS), is essential for confirming the isotopic enrichment of **Chlorhexidine-d8**. This technique can distinguish between the deuterated and non-deuterated forms of the molecule based on their mass-to-charge ratio.

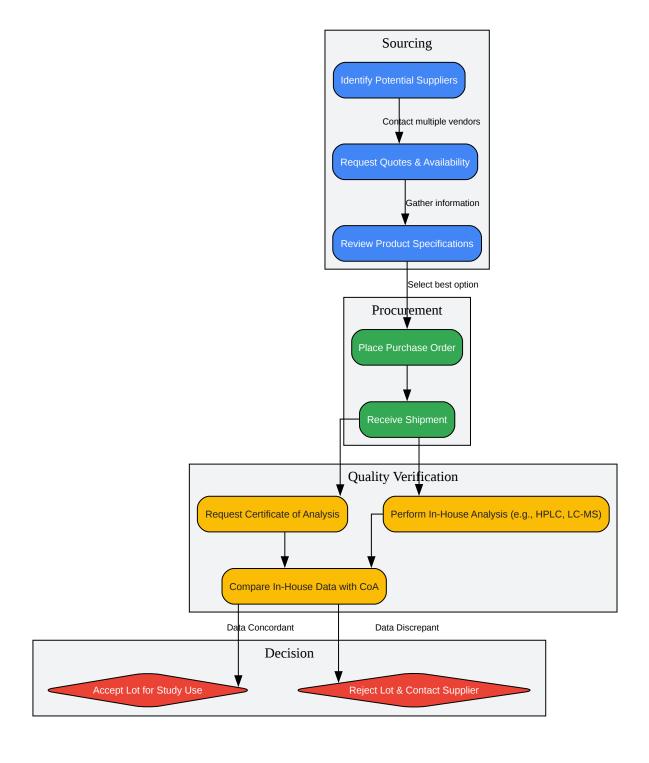




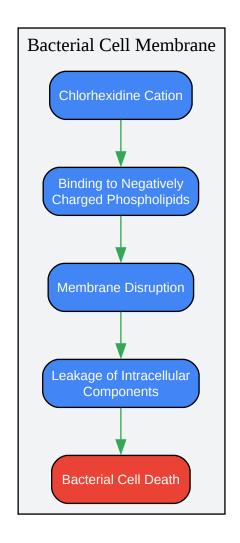
Procurement and Verification Workflow

The following diagram illustrates a logical workflow for researchers to source and verify the quality of **Chlorhexidine-d8** for their studies.









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